

Application Notes: **TUG-905** for In Vivo Research

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Compound of Interest

Compound Name: *TUG-905*
CAS No.: *1390641-90-3*
Cat. No.: *B611511*

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Introduction

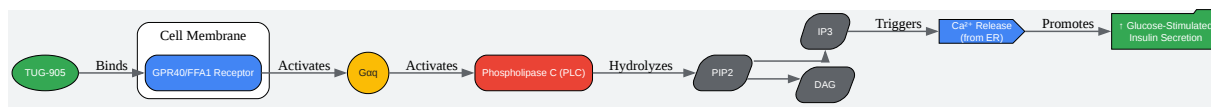
TUG-905 is a potent and selective synthetic agonist for the G protein-coupled receptor 40 (GPR40), also known as Free Fatty Acid Receptor 1 (FFA1). GPR40 is highly expressed in pancreatic β -cells and enteroendocrine cells, where it plays a crucial role in modulating insulin and incretin secretion in response to fatty acids. The activation of GPR40 is a key mechanism for enhancing glucose-stimulated insulin secretion (GSIS), making it an attractive therapeutic target for type 2 diabetes. Additionally, GPR40 is expressed in the hypothalamus and is implicated in the central regulation of energy homeostasis and inflammation.

These application notes provide detailed protocols for the in vivo use of **TUG-905** in rodent models to investigate both its metabolic and central nervous system effects.

Mechanism of Action: GPR40 Signaling

TUG-905 acts as an agonist at the GPR40 receptor. Upon binding, it primarily activates the G α_q signaling pathway. This stimulates phospholipase C (PLC), leading to the hydrolysis of phosphatidylinositol 4,5-bisphosphate (PIP₂) into inositol trisphosphate (IP₃) and diacylglycerol (DAG). IP₃ triggers the release of calcium (Ca²⁺) from the endoplasmic reticulum, and the subsequent rise in intracellular calcium is a primary driver for insulin granule exocytosis from

pancreatic β -cells. In enteroendocrine cells, this pathway stimulates the release of incretin hormones such as glucagon-like peptide-1 (GLP-1).



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Figure 1: GPR40 signaling pathway activated by **TUG-905**.

Quantitative Data Summary

The following tables summarize the known in vitro potency of **TUG-905** and provide a compilation of in vivo dosing parameters for **TUG-905** and other representative GPR40 agonists, which can be used as a reference for experimental design.

Table 1: In Vitro Activity of **TUG-905**

Compound	Target	Assay	Potency (pEC50)	Cell Line	Reference
TUG-905	GPR40	Calcium Mobilization	7.03	Neuro2a (murine neuroblastoma)	MedChemExpress[1]

Table 2: Representative In Vivo Dosing Parameters for GPR40 Agonists

Compound	Species	Model	Dose	Route	Key Findings	Reference
TUG-905	Mouse (Swiss)	Normal	1.0 mM (2.0 µL)	i.c.v.	Reduced body mass, increased hypothalamic POMC mRNA.	Dragano NRV, et al. 2017[1]
TAK-875	Rat	Normal	10 mg/kg	p.o.	Potent glucose-lowering effect in OGTT.	Tsujihata K, et al. 2011
AMG 837	Rat (Zucker)	Obese, Diabetic	3-30 mg/kg	p.o.	Lowered glucose excursions in OGTT.	Lin DC, et al. 2011[2]
AM-1638	Mouse	Diet-Induced Obese	30-60 mg/kg	p.o.	Improved glucose tolerance.	Luo J, et al. 2012
T-3601386	Mouse	Diet-Induced Obese	1-10 mg/kg	p.o.	Reduced food intake and body weight.	Ueno H, et al. 2019[3]

Experimental Protocols

Two primary protocols are provided for distinct research applications of **TUG-905**: one for central administration to study energy homeostasis and another for oral administration to assess metabolic effects in a model of type 2 diabetes.

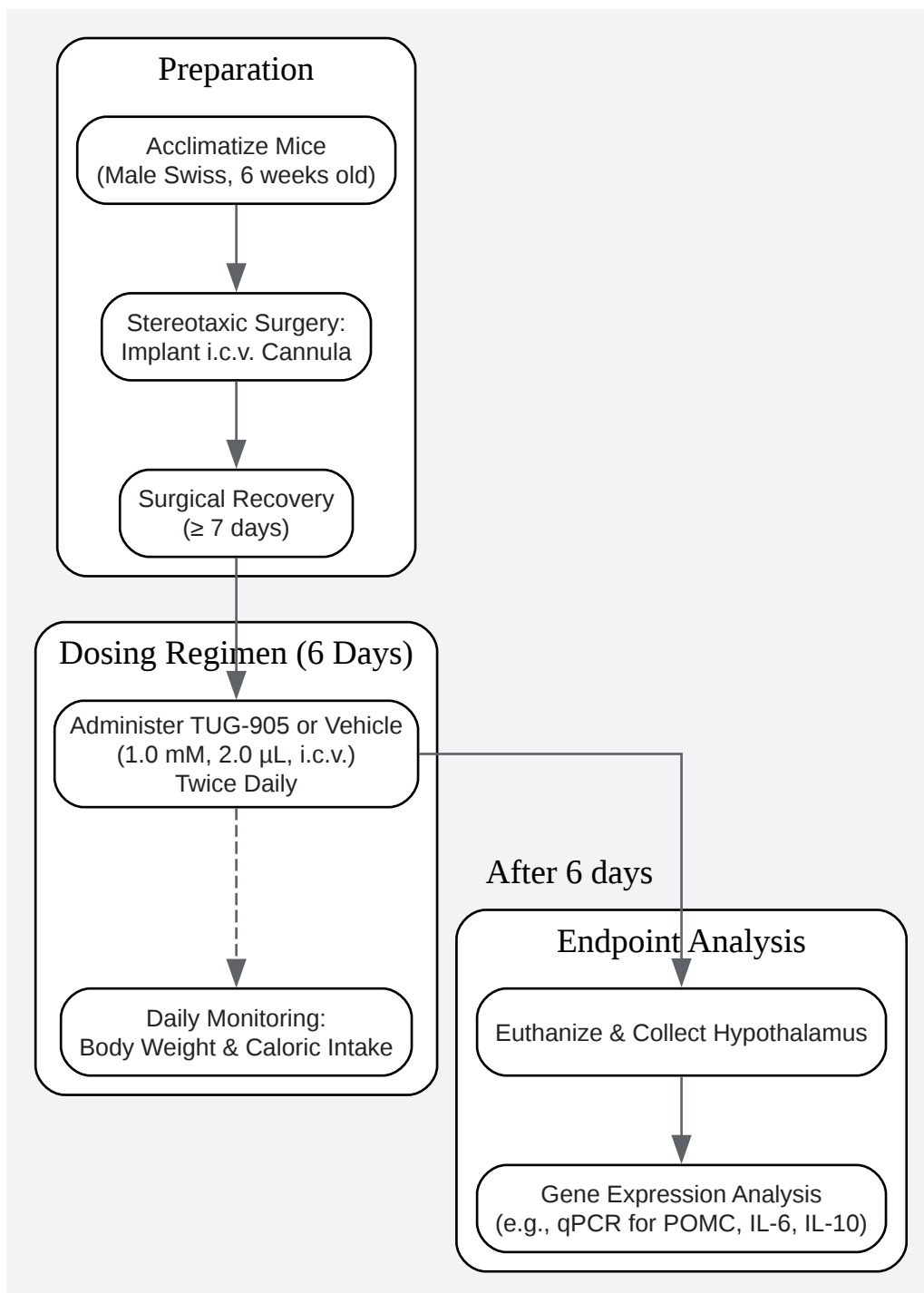
Protocol 1: Intracerebroventricular (i.c.v.) Administration for Central Homeostasis Studies

This protocol is based on the published study by Dragano et al. (2017) and is designed to assess the effects of **TUG-905** on centrally-mediated energy balance and neuroinflammation.

[\[1\]](#)

Objective: To evaluate the effect of direct central nervous system administration of **TUG-905** on body weight, food intake, and hypothalamic gene expression.

Workflow Diagram



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Figure 2: Workflow for i.c.v. administration of **TUG-905**.

Materials:

- **TUG-905**

- Vehicle (e.g., sterile artificial cerebrospinal fluid, aCSF)
- Male Swiss mice (6 weeks old)
- Stereotaxic surgery equipment
- Implantable guide cannula targeting a lateral ventricle
- Hamilton syringe (or similar microinjection system)
- Metabolic cages (for accurate food intake measurement)

Procedure:

- Animal Preparation:
 - Acclimatize male Swiss mice (6 weeks old) to the housing facility for at least one week.
 - Perform stereotaxic surgery to implant a guide cannula into a lateral ventricle. Allow animals to recover for a minimum of 7 days post-surgery.
- Compound Preparation:
 - Prepare a 1.0 mM stock solution of **TUG-905** in the chosen vehicle. Ensure complete dissolution.
 - Prepare a vehicle-only solution for the control group.
- Administration:
 - On Day 1, begin twice-daily intracerebroventricular (i.c.v.) injections.
 - Gently restrain the mouse and connect the injection needle to the implanted cannula.
 - Infuse 2.0 μ L of either the 1.0 mM **TUG-905** solution or vehicle over a period of 1-2 minutes.
 - Leave the injector in place for an additional minute to prevent backflow.

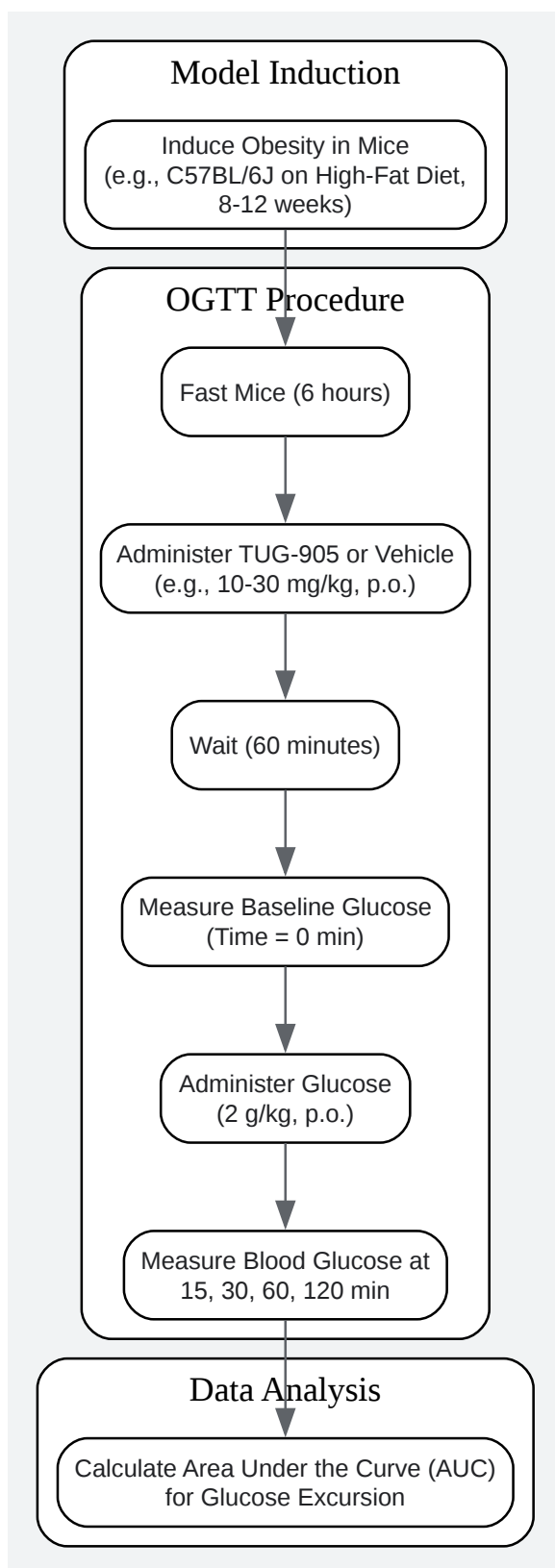
- Repeat the injection approximately 8-12 hours later.
- Continue this regimen for a total of 6 days.
- Monitoring and Data Collection:
 - Measure body weight and food intake daily at the same time each day.
- Endpoint Analysis:
 - At the end of the 6-day treatment period, euthanize the animals via an approved method.
 - Rapidly dissect and collect the hypothalamus.
 - Process the tissue for downstream analysis, such as quantitative PCR (qPCR) to measure mRNA levels of target genes (e.g., POMC, IL-6, IL-10).

Protocol 2: Oral Gavage (p.o.) Administration for Metabolic Studies (OGTT)

This protocol is a representative method adapted from common practices for GPR40 agonists like TAK-875 and AMG 837.^{[2][4]} It is designed to assess the efficacy of **TUG-905** in improving glucose tolerance in a diet-induced obese (DIO) mouse model.

Objective: To evaluate the effect of acute oral administration of **TUG-905** on glucose homeostasis during an Oral Glucose Tolerance Test (OGTT).

Workflow Diagram



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References

- 1. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- 2. AMG 837: A Novel GPR40/FFA1 Agonist that Enhances Insulin Secretion and Lowers Glucose Levels in Rodents - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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